

Application Notes and Protocols for GSK299423

In Vitro Assays

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Compound of Interest

Compound Name: GSK299423

Cat. No.: B607820

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Introduction

GSK299423 is a novel bacterial topoisomerase inhibitor with a distinct mechanism of action compared to fluoroquinolones. It targets both DNA gyrase and topoisomerase IV, essential enzymes for bacterial DNA replication, transcription, and repair. **GSK299423** stabilizes a pre-cleavage state of the enzyme-DNA complex, thereby inhibiting DNA supercoiling and decatenation without inducing double-strand DNA breaks. This unique mechanism allows it to circumvent typical fluoroquinolone resistance mechanisms. These application notes provide detailed protocols for key in vitro assays to evaluate the activity of **GSK299423** and similar compounds.

Quantitative Data Summary

The following tables summarize the in vitro inhibitory activity of **GSK299423** against bacterial topoisomerases and its minimum inhibitory concentrations (MICs) against various bacterial strains.

Table 1: **GSK299423** Inhibitory Activity against Bacterial Topoisomerases

Target Enzyme	Organism	Assay Type	IC ₅₀ (nM)
DNA Gyrase	Staphylococcus aureus	Supercoiling	14[1]
DNA Gyrase	Escherichia coli	Supercoiling	100

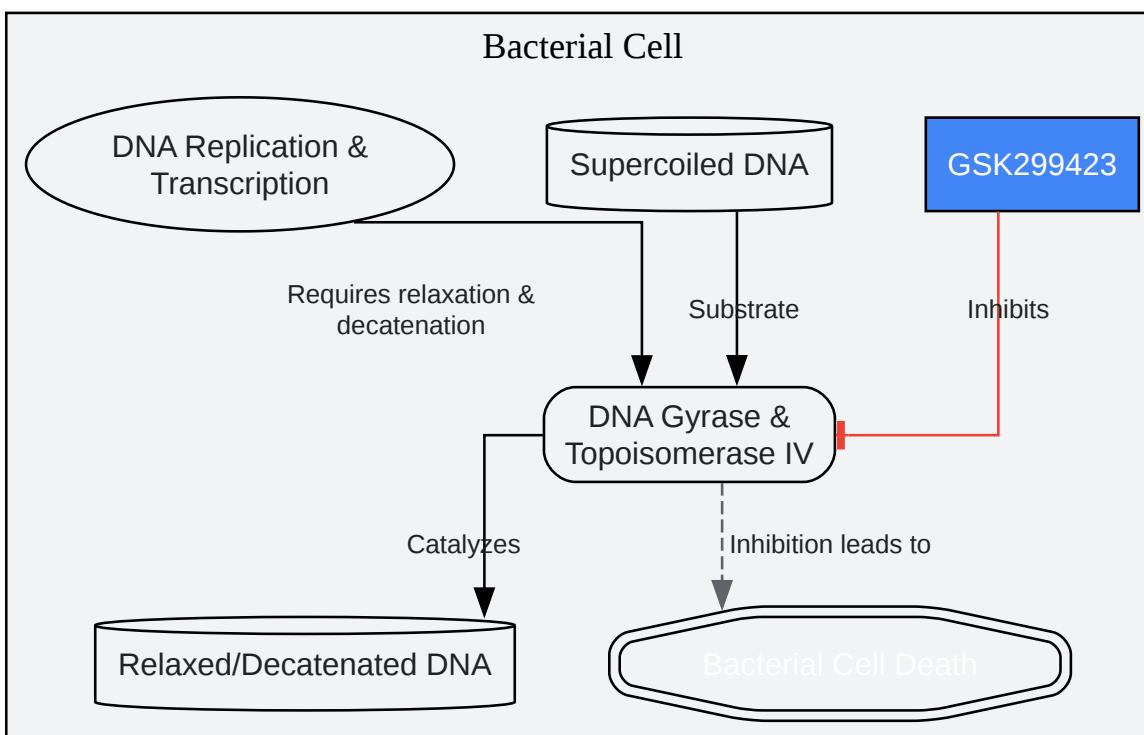
Table 2: **GSK299423** Minimum Inhibitory Concentration (MIC) Values

Bacterial Strain	Gram Stain	MIC (µg/mL)
Staphylococcus aureus	Gram-positive	Data not available
Escherichia coli	Gram-negative	Data not available
Pseudomonas aeruginosa	Gram-negative	Data not available
Enterococcus faecalis	Gram-positive	Data not available

Note: Specific MIC values for **GSK299423** against a broad range of bacterial strains are not readily available in the public domain. The provided table serves as a template for researchers to populate with their own experimental data.

Signaling Pathways and Experimental Workflows

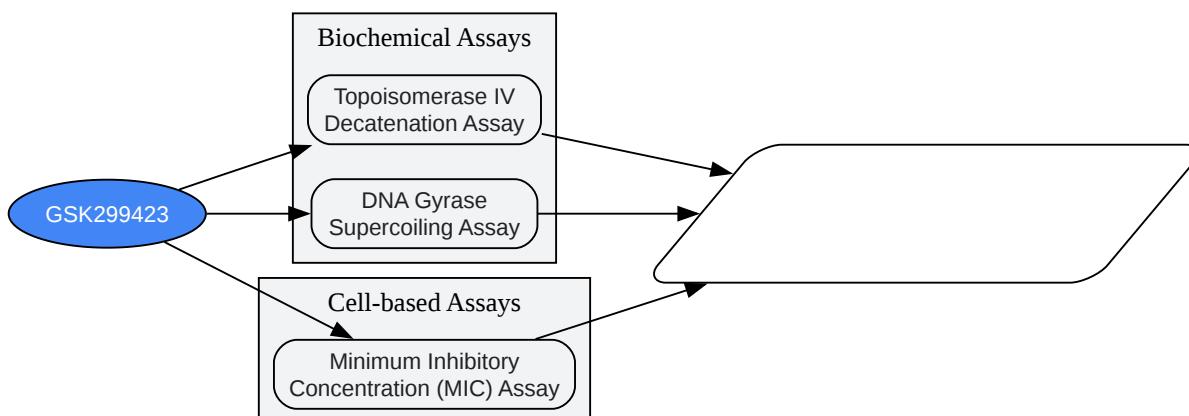
Signaling Pathway of Bacterial DNA Topoisomerase Inhibition by GSK299423



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Caption: Inhibition of DNA gyrase and topoisomerase IV by **GSK299423** disrupts DNA replication and leads to bacterial cell death.

Experimental Workflow for In Vitro Assays



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References

- 1. | BioWorld [bioworld.com]
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